

Synthesis of 2-(1-Fluorocyclobutyl)ethanol: A Technical Guide

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Compound of Interest

Compound Name: 2-(1-Fluorocyclobutyl)ethanol

CAS No.: 1784487-27-9

Cat. No.: B2808230

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PART 1: EXECUTIVE SUMMARY & STRATEGIC VALUE

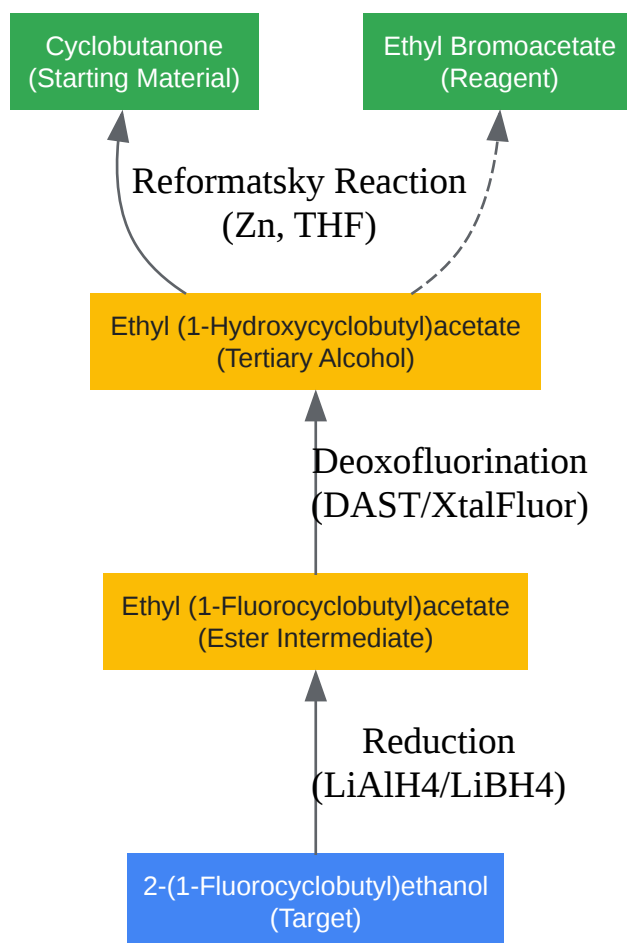
Target Molecule: **2-(1-Fluorocyclobutyl)ethanol** CAS: 1784487-27-9 Molecular Formula: C₆H₁₁FO Class: Fluorinated Cyclobutane Building Block[1]

The 1-fluorocyclobutyl motif is a high-value bioisostere in modern drug discovery. It serves as a metabolically stable, lipophilic surrogate for the gem-dimethyl group or a carbonyl group, offering unique conformational restriction. The fluorine atom at the quaternary center lowers the pK_a of adjacent amines (if further derivatized) and blocks metabolic oxidation at the tertiary carbon.

This guide details the Reformatsky-Deoxofluorination-Reduction route. This pathway is selected for its scalability, use of readily available cyclobutanone starting material, and the ability to install the quaternary fluorine atom late in the synthesis, minimizing the risk of defluorination in earlier steps.

PART 2: RETROSYNTHETIC ANALYSIS

The most logical disconnection relies on the construction of the C2-side chain via a Reformatsky reaction, followed by functional group interconversion.



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Figure 1: Retrosynthetic strategy isolating Cyclobutanone as the primary feedstock.

PART 3: DETAILED SYNTHETIC PROTOCOL

Phase 1: Construction of the Carbon Skeleton (Reformatsky Reaction)

Objective: Synthesis of Ethyl 2-(1-hydroxycyclobutyl)acetate. Principle: Zinc-mediated enolate formation from ethyl bromoacetate and addition to the ketone.

Reagents:

- Cyclobutanone (1.0 equiv)
- Ethyl bromoacetate (1.2 equiv)
- Zinc dust (activated, 1.5 equiv)
- Trimethylsilyl chloride (TMSCl) (0.05 equiv, activator)
- Solvent: Anhydrous THF or Benzene (classical)

Protocol:

- Activation: In a dry 3-neck flask under Argon, suspend Zinc dust in anhydrous THF. Add TMSCl and stir for 15 minutes to activate the Zn surface.
- Initiation: Heat the suspension to gentle reflux. Add 10% of the Ethyl bromoacetate solution. Wait for the exotherm (indicating initiation).
- Addition: Dropwise add a mixture of Cyclobutanone and the remaining Ethyl bromoacetate over 45 minutes, maintaining a steady reflux.
- Completion: Stir at reflux for 2 hours. Monitor by TLC (stain with KMnO_4 ; alcohol product is active).
- Workup: Cool to 0°C . Quench with cold 10% HCl or saturated NH_4Cl . Extract with Et_2O (3x). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.
- Purification: Flash column chromatography (Hexanes/ EtOAc).

Critical Note: The tertiary alcohol product is prone to acid-catalyzed dehydration. Ensure the workup is not excessively acidic and perform purification rapidly.^[2]

Phase 2: Deoxofluorination (The Critical Step)

Objective: Conversion of the tertiary alcohol to the tertiary fluoride. Challenge: Preventing elimination to the exocyclic alkene (Ethyl 2-cyclobutylideneacetate).

Reagents:

- Primary Choice: XtalFluor-E (Diethylaminodifluorosulfonium tetrafluoroborate) – More stable, fewer elimination side products than DAST.
- Promoter: Triethylamine trihydrofluoride (Et₃N·3HF)
- Base: DBU or Pyridine (to scavenge HF)
- Solvent: Anhydrous DCM

Protocol:

- Setup: Charge a Teflon or polypropylene vessel (glass is acceptable for short durations but avoid if possible) with Ethyl 2-(1-hydroxycyclobutyl)acetate (1.0 equiv) in DCM. Cool to -78°C.
- Reagent Addition: Add Et₃N·3HF (2.0 equiv) followed by XtalFluor-E (1.2 equiv) portion-wise.
- Reaction: Allow the mixture to warm slowly to 0°C over 4 hours. Do not heat.
- Quench: Pour the mixture into saturated aqueous NaHCO₃ (Caution: CO₂ evolution).
- Workup: Extract with DCM. Dry over MgSO₄.
- Outcome: Yields Ethyl 2-(1-fluorocyclobutyl)acetate.

Mechanistic Insight: The hydroxyl group attacks the sulfur center, creating a leaving group. Fluoride displaces this via an S_N1-like mechanism at the tertiary center. Low temperature is vital to suppress the E1 elimination pathway.

Phase 3: Reduction to the Alcohol

Objective: Reduction of the ester to **2-(1-Fluorocyclobutyl)ethanol**.

Reagents:

- Lithium Aluminum Hydride (LiAlH₄) (1.0 equiv) or LiBH₄ (2.0 equiv)
- Solvent: Anhydrous THF

Protocol:

- Setup: Suspend LiAlH₄ in THF at 0°C under Argon.
- Addition: Add solution of Ethyl 2-(1-fluorocyclobutyl)acetate dropwise.
- Reaction: Stir at 0°C for 1 hour, then warm to room temperature for 1 hour.
- Quench (Fieser Method): Cool to 0°C. Add water (x mL), then 15% NaOH (x mL), then water (3x mL). Filter the granular precipitate.
- Isolation: Concentrate the filtrate to obtain the crude oil. Distillation under reduced pressure provides the pure colorless liquid.

PART 4: DATA SUMMARY & CHARACTERIZATION

Quantitative Data Table

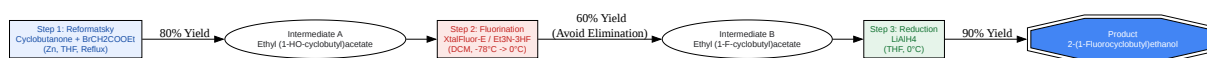
Step	Transformation	Key Reagent	Typical Yield	Critical Parameter
1	Reformatsky Addition	Zn, Ethyl Bromoacetate	75-85%	Activation of Zn; Anhydrous conditions
2	Deoxofluorination	XtalFluor-E / DAST	50-65%	Temperature (-78°C); Elimination control
3	Reduction	LiAlH ₄	85-95%	Fieser quench to remove Al salts

Analytical Profile (Expected)

- ¹H NMR (CDCl₃):
3.75 (t, 2H, -CH₂-OH), 2.10-2.30 (m, 4H, Ring), 1.95 (dt, 2H, -CH₂-CH₂-OH), 1.6-1.8 (m, 2H, Ring).

- ¹⁹F NMR: Distinctive multiplet around -140 to -150 ppm (characteristic of tertiary cycloalkyl fluoride).

PART 5: WORKFLOW VISUALIZATION



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Figure 2: Sequential reaction workflow with critical checkpoints.

PART 6: REFERENCES

- Reformatsky Reaction on Cyclobutanone:
 - Title: "Synthetic Methods for Four-Membered Carbocycles Bearing Emerging Fluorinated Motifs"
 - Source: National Institutes of Health (PMC)
 - URL: [\[Link\]](#)
- Deoxyfluorination Methodologies (XtalFluor vs DAST):
 - Title: "Deoxyfluorination of Alcohols using XtalFluor-E: A Safer Alternative to DAST"
 - Source: Organic Chemistry Portal / Org. Lett. 2009, 11, 5050. [\[3\]](#)
 - URL: [\[Link\]](#)
- General Fluorination of Cyclobutane Derivatives:
 - Title: "The Synthesis and Acid-base Properties of α-(Fluoromethyl)- and α-(Difluoromethyl)-substituted Cyclobutane Building Blocks"
 - Source: Journal of Organic and Pharmaceutical Chemistry

- URL:[[Link](#)]
- Compound Identification (CAS Verification):
 - Title: "2-(1-Fluorocyclobutyl)ethanol Product Page"
 - Source: Sigma-Aldrich / Merck

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- 2. apps.dtic.mil [apps.dtic.mil]
- 3. Fluoroalkane synthesis by fluorination or substitution [organic-chemistry.org]
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